Proper Disposal of (+)-2-Carene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*(+)-2-Carene*
CAS No.:	*4497-92-1*
Cat. No.:	*B1197232*

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical waste is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **(+)-2-Carene**, a flammable liquid and bicyclic monoterpene. Adherence to these protocols is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

Immediate Safety and Handling Precautions

Before commencing any disposal procedures, it is imperative to handle **(+)-2-Carene** with appropriate care in a well-ventilated area, preferably within a fume hood.[1] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn.[1] All sources of ignition, such as heat, sparks, or open flames, must be eliminated from the vicinity as **(+)-2-Carene** is a flammable liquid.[2][3]

Quantitative Data Summary

The following table summarizes key quantitative data for **(+)-2-Carene**, crucial for understanding its physical and chemical properties.

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Property	Value
Molecular Formula	$C_{10}H_{16}$[4]
Molecular Weight	136.23 g/mol [4]
Boiling Point	167-168 °C[3][4]
Flash Point	38 °C (closed cup)[3][4]
Density	~0.862 g/mL at 20-25 °C[3][4]

Step-by-Step Disposal Protocol

The disposal of **(+)-2-Carene** must be managed through an approved hazardous waste program, adhering to all federal, state, and local regulations.[5][6] Under no circumstances should **(+)-2-Carene** be disposed of down the drain or in regular trash.[1]

Step 1: Waste Collection

- Container: Use a designated, chemically compatible waste container that is in good condition with a secure, tight-fitting lid.[1]
- Labeling: Clearly label the container with "Hazardous Waste," "Flammable Liquid," and "**(+)-2-Carene**."[1] The date of initial waste accumulation must also be recorded.[1]
- Segregation: Do not mix **(+)-2-Carene** with other waste streams, particularly incompatible materials like strong oxidizing agents.[1]

Step 2: Storage

- Location: Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory, at or near the point of generation.[1]
- Conditions: The storage area must be cool, dry, and well-ventilated, away from any sources of ignition.[1]

Step 3: Professional Disposal

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- Contact Environmental Health and Safety (EHS): Once the waste container is full, or after a designated accumulation time, contact your institution's EHS office or a licensed hazardous waste disposal company to arrange for pickup.[1][4]
- Documentation: Complete all required waste disposal forms with accurate and complete information.[1]

Step 4: Container Decontamination

- "Empty" containers that previously held **(+)-2-Carene** must also be managed as hazardous waste.[4]
- To render a container non-hazardous, it must be triple-rinsed with a suitable solvent.[1]
- The rinsate from this procedure must be collected and disposed of as hazardous waste along with the **(+)-2-Carene** waste.[1]
- After triple-rinsing, deface the original labels on the container before disposing of it as regular trash.[1]

Experimental Workflow for Disposal

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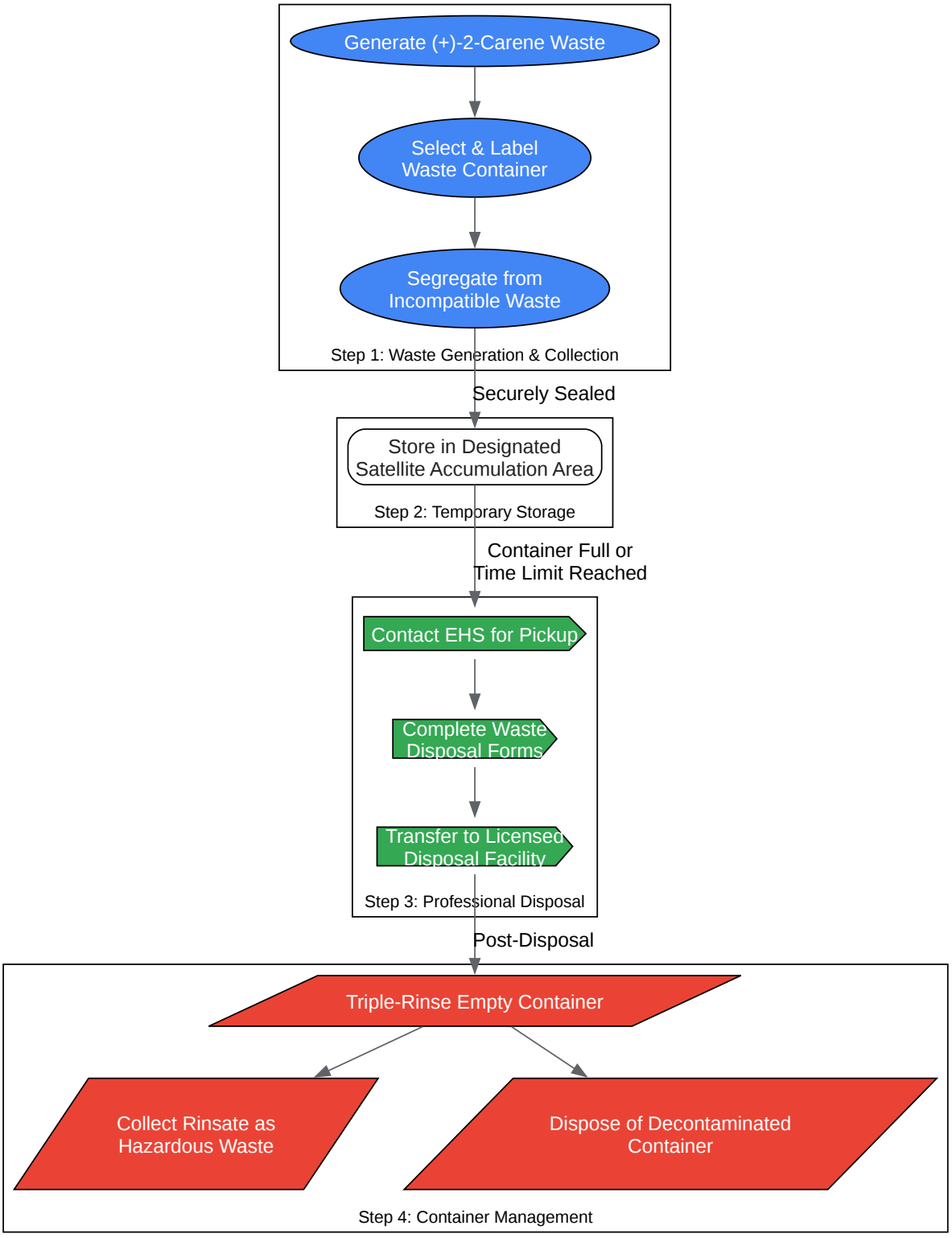


Figure 1. (+)-2-Carene Disposal Workflow

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Caption: Logical workflow for the proper disposal of **(+)-2-Carene**.

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